Technical Guide: The Development & Discontinuation of Renzapride for IBS-C

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Renzapride*
CAS No.:	*112727-80-7*
Cat. No.:	*B052152*

Get Quote

Executive Summary

Renzapride (ATL-1251) represents a pivotal case study in gastroenterology drug development. Designed as a "dual-action" benzamide derivative, it aimed to solve the two primary symptoms of Irritable Bowel Syndrome with Constipation (IBS-C): dysmotility and visceral hypersensitivity. By combining 5-HT4 receptor agonism (prokinetic) with 5-HT3 receptor antagonism (analgesic/anti-emetic), it was theoretically positioned to outperform single-action agents like cisapride or tegaserod.

Despite a promising Phase II profile, **Renzapride** failed to achieve commercialization for IBS-C. This guide analyzes the technical trajectory of the molecule, from its molecular rationale to the Phase III clinical failures that led to the insolvency of its developer, Alizyme. It serves as a critical post-mortem for researchers navigating the serotonergic signaling landscape.

Part 1: Molecular Rationale & Pharmacology

The Dual-Action Hypothesis

© 2026 BenchChem. All rights reserved.

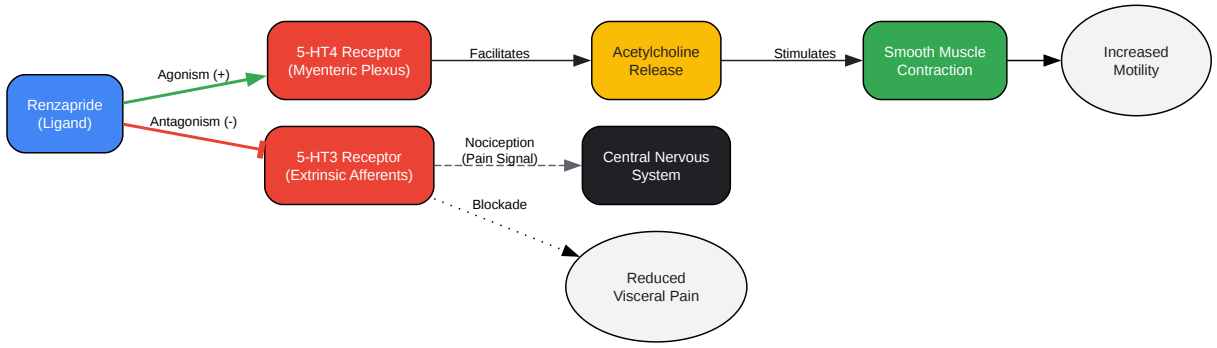
The enteric nervous system (ENS) relies heavily on serotonin (5-HT) signaling. In IBS-C, the therapeutic goal is twofold:

- Stimulate Peristalsis: Achieved via 5-HT4 receptors on presynaptic cholinergic neurons, enhancing acetylcholine (ACh) release.
- Reduce Visceral Pain: Achieved via 5-HT3 receptors on extrinsic primary afferent neurons (spinal afferents), blocking nociceptive transmission to the CNS.

Renzapride was engineered as a racemic mixture acting as a full agonist at 5-HT4 receptors and an antagonist at 5-HT3 receptors.[1] Crucially, it also acted as an antagonist at 5-HT2B receptors, a safety feature intended to avoid the valvulopathy and cardiac fibrosis issues associated with non-selective serotonergic agents (e.g., fenfluramine).

Mechanism of Action Visualization

The following diagram illustrates the specific loci of **Renzapride**'s action within the gut wall.



Click to download full resolution via product page

Figure 1: Dual Mechanism of Action. Green arrows indicate stimulation; red tee-arrows indicate blockade. **Renzapride** promotes motility via the 5-HT4->ACh pathway while simultaneously blunting pain signaling via 5-HT3 blockade.[2]

© 2026 BenchChem. All rights reserved.

Part 2: Preclinical & Early Clinical Validation

Pharmacokinetics (PK) Profile

Renzapride exhibited a favorable PK profile for a chronic condition drug, characterized by renal excretion and a lack of hepatic metabolism, minimizing drug-drug interactions (DDIs).[3]

Parameter	Value	Clinical Implication
Bioavailability	High (Oral)	Suitable for once-daily (QD) or twice-daily (BID) dosing.
Tmax	2–3 hours	Rapid onset of action post-ingestion.
Half-life (t½)	~10 hours	Supports BID dosing; steady state reached quickly.
Metabolism	Minimal CYP450	Critical: Low risk of interaction with CYP inhibitors (unlike Cisapride).[3]
Excretion	>60% Renal (Unchanged)	Requires dose adjustment in severe renal impairment.

Phase IIb Dose-Ranging Results

In Phase II trials (George et al., 2008), **Renzapride** demonstrated a dose-dependent increase in responder rates.[4] The study compared 1mg, 2mg, and 4mg daily doses against placebo.[4] [5]

- Key Finding: The 4mg/day dose showed the most consistent improvement in bowel movement frequency and stool consistency.[4]
- Safety: No significant QT prolongation was observed, distinguishing it early on from Cisapride.

Part 3: The Phase III Pivotal Failure (ATLANTIS)

© 2026 BenchChem. All rights reserved.

The defining moment for **Renzapride** was the Phase III program, specifically the study published by Lembo et al. (2010). This trial was designed to secure FDA approval but ultimately led to the program's termination.

Experimental Protocol

- Design: Multicenter, Randomized, Double-Blind, Placebo-Controlled.
- Population: Women with IBS-C (Rome II criteria).
- Sample Size: N = 1798 (Efficacy analysis), N = 971 (Long-term open-label).[5]
- Intervention Arms:
  - **Renzapride** 4 mg QD.[6][3]
  - **Renzapride** 2 mg BID.[6][5]
  - Placebo.[6][4][5][7]
- Duration: 12 weeks (Double-blind) + 12 months (Open-label safety extension).
- Primary Endpoint: Global relief of IBS symptoms (Binary responder: Yes/No) for at least 50% of weeks.

Efficacy Data Summary

The results showed statistical significance but lacked clinical robustness.

© 2026 BenchChem. All rights reserved.

Endpoint	Renzapride (4mg QD)	Placebo	P-Value	Clinical Interpretation
Months with Relief	0.55	0.44	0.027	Statistically Significant but the delta (0.11 months) is marginal.[5]
Responder Rate	~30%	~24%	< 0.05	High placebo response blunted the drug's effect size.[6]
Stool Consistency	Improved	Baseline	< 0.01	Clear prokinetic effect confirmed.[4]
Abdominal Pain	Reduced	Reduced	NS	Failure: No significant advantage over placebo for pain.[3][4]

The Safety Signal: Ischemic Colitis

While the cardiac safety profile held up (no arrhythmias), a different class-effect safety signal emerged. In the long-term observational study, 3 cases of ischemic colitis were reported (incidence ~0.1%).

Contextual Criticality: This occurred shortly after the withdrawal of Tegaserod (Zelnorm) in 2007 due to ischemic cardiovascular events. The regulatory tolerance for any ischemic event in an IBS drug had dropped to near zero.

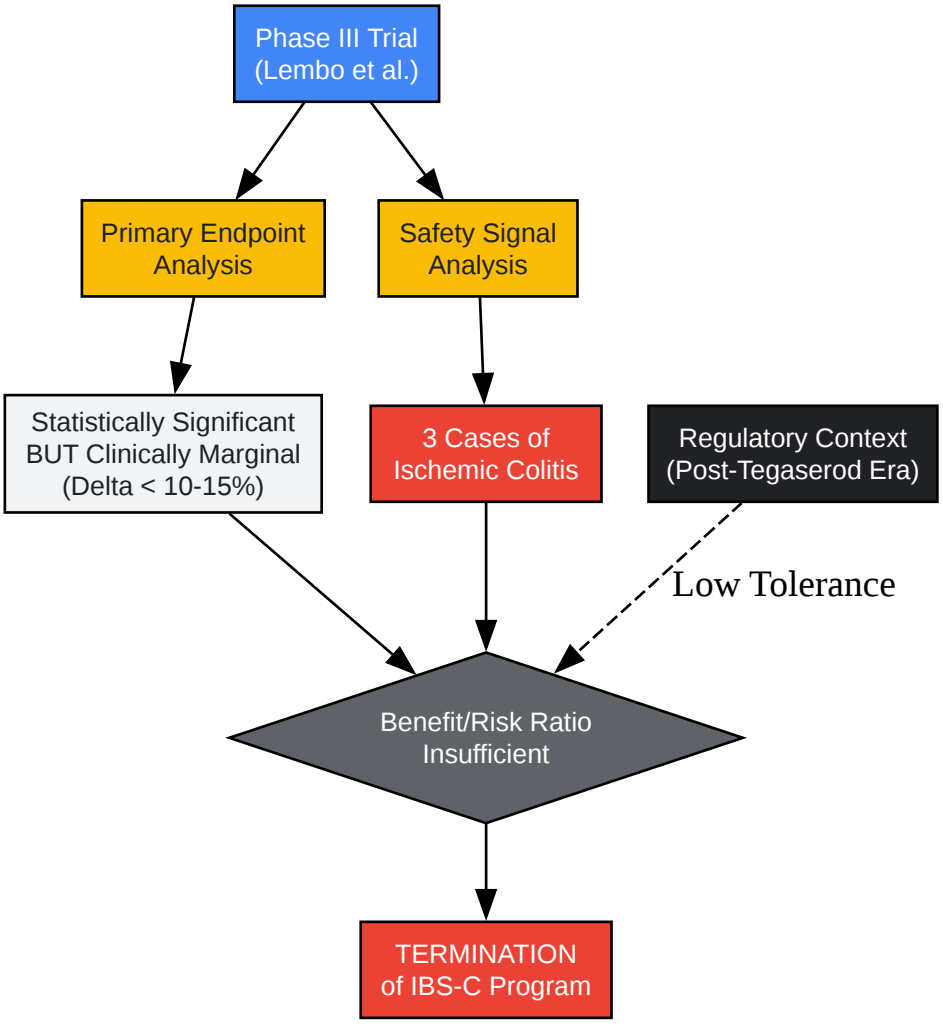
Part 4: Failure Analysis & Discontinuation

In April 2008, Alizyme announced the discontinuation of **Renzapride** for IBS-C. The decision was multifactorial, driven by the "Benefit/Risk" equation.

© 2026 BenchChem. All rights reserved.

The Decision Matrix

The following flowchart details the logical progression that led to the termination of the program.



Click to download full resolution via product page

Figure 2: Development Termination Logic. The convergence of marginal efficacy and a specific safety signal (ischemic colitis) in a hostile regulatory environment made approval impossible.

Why did the Dual Mechanism Fail?

- Opposing Forces: While 5-HT4 agonism promotes motility, 5-HT3 antagonism can sometimes slow colonic transit (constipating effect).[8] Balancing these two opposing vectors in a single molecule proved difficult in a heterogeneous patient population.

© 2026 BenchChem. All rights reserved.

- Placebo Response: IBS trials are notorious for high placebo response rates (often 30-40%). A drug must be potent to break through this noise; **Renzapride**'s effect size was too subtle.

- Ischemic Colitis Mechanism: 5-HT is a vasoconstrictor. While **Renzapride** was 5-HT2B antagonistic, the localized 5-HT4 effects or off-target effects on vascular tone in the splanchnic circulation likely contributed to the ischemic events, mirroring the Tegaserod profile.

Part 5: References

- Lembo, A. J., Cremonini, F., Meyers, N., & Hickling, R. (2010).[5] Clinical trial: **renzapride** treatment of women with irritable bowel syndrome and constipation - a double-blind, randomized, placebo-controlled, study.[3][4] Alimentary Pharmacology & Therapeutics. [Link] [5]

- George, A. M., Meyers, N. L., & Hickling, R. I. (2008).[4] Clinical trial: **renzapride** therapy for constipation-predominant irritable bowel syndrome - multicentre, randomized, placebo-controlled, double-blind study in primary healthcare setting.[3] Alimentary Pharmacology & Therapeutics. [Link][4]

- Scarpellini, E., & Tack, J. (2008).[9] **Renzapride**: a new drug for the treatment of constipation in the irritable bowel syndrome.[2][3][5][8][9][10][11] Expert Opinion on Investigational Drugs. [Link]

- Ford, A. C., et al. (2009).[3] Efficacy of 5-HT3 antagonists and 5-HT4 agonists in irritable bowel syndrome: systematic review and meta-analysis. American Journal of Gastroenterology. [Link]

- Alizyme PLC. (2008). Press Release: Alizyme Discontinues Development of **Renzapride** for IBS-C. (Historical Archive). [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Irritable bowel syndrome: The evolution of multi-dimensional looking and multidisciplinary treatments - PMC [pmc.ncbi.nlm.nih.gov]
- 2. EndoLogic | Frequently Asked Questions [endologicusa.com]
- 3. Efficacy and tolerability of renzapride in irritable bowel syndrome: a meta-analysis of randomized, controlled clinical trials including 2528 patients - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Clinical trial: renzapride therapy for constipation-predominant irritable bowel syndrome--multicentre, randomized, placebo-controlled, double-blind study in primary healthcare setting - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Clinical trial: renzapride treatment of women with irritable bowel syndrome and constipation - a double-blind, randomized, placebo-controlled, study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Renzapride - Wikipedia [en.wikipedia.org]
- 7. | BioWorld [bioworld.com]
- 8. Pharmacology and Metabolism of Renzapride: A Novel Therapeutic Agent for the Potential Treatment of Irritable Bowel Syndrome - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Renzapride: a new drug for the treatment of constipation in the irritable bowel syndrome - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. pharmatimes.com [pharmatimes.com]
- 11. Serotonin 5-HT4 Receptor Agonists - LiverTox - NCBI Bookshelf [ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Technical Guide: The Development & Discontinuation of Renzapride for IBS-C]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052152/docs#technical-guide-the-development-discontinuation-of-renzapride-for-ibs-c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.